

"Ethyl 2,2-difluoropent-4-enoate" molecular weight and formula

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Compound of Interest

Compound Name: *Ethyl 2,2-difluoropent-4-enoate*

Cat. No.: *B177091*

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Technical Data for Ethyl 2,2-difluoropent-4-enoate

For Immediate Release

This document provides core physicochemical properties of **Ethyl 2,2-difluoropent-4-enoate**, a compound relevant to professionals in chemical research and pharmaceutical development. The following data has been compiled from verified chemical databases.

Physicochemical Properties

The fundamental molecular characteristics of **Ethyl 2,2-difluoropent-4-enoate** are summarized below. These values are essential for stoichiometric calculations, analytical method development, and material characterization.

Property	Value
Molecular Formula	C7H10F2O2[1][2]
Molecular Weight	164.15 g/mol [1]
Molar Mass	164.15

Compound Identification

For unambiguous identification and cross-referencing in research and procurement, the following identifiers are provided:

- CAS Number: 110482-96-7[2]
- Synonyms: 2,2-Difluoro-4-pentenoic acid ethyl ester, Ethyl 2,2-difluoropentenoate, Ethyl 2,2-difluoro pentane-4-enoate[2]

Note on Technical Guide Requirements: The request for detailed experimental protocols and signaling pathway diagrams is not applicable to the presentation of fundamental physicochemical properties like molecular weight and formula. These are standard, calculated, or well-established reference values. Therefore, experimental workflows and biological pathway visualizations are not included.

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References

- 1. Ethyl 2,2-difluoropent-4-enoate | C7H10F2O2 | CID 14049931 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. chemwhat.com [chemwhat.com]
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